

cycloeucalenol chemical structure and properties

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Compound of Interest

Compound Name: Cycloeucalenol

Cat. No.: B201777

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Cycloeucalenol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cycloeucalenol, a tetracyclic triterpenoid alcohol, is a key intermediate in the biosynthesis of phytosterols in plants. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **cycloeucalenol**. Detailed methodologies for its isolation and cytotoxicity assessment are presented, along with a summary of its biosynthetic pathway. While recognized for its potential anti-inflammatory, antioxidant, and anticancer properties, this guide also highlights the current gaps in the scientific literature regarding detailed experimental protocols and mechanistic studies for these activities, offering a roadmap for future research endeavors.

Chemical Structure and Properties

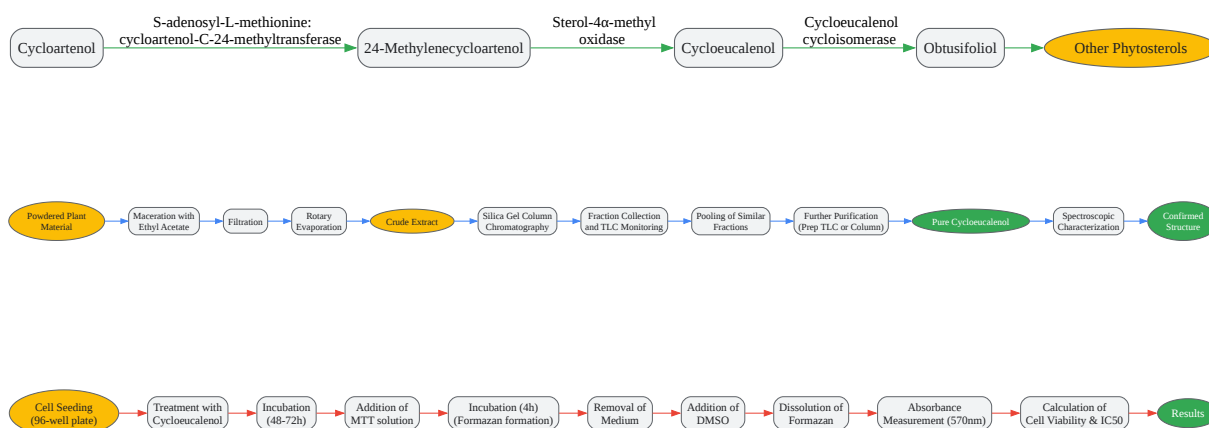
Cycloeucalenol is a natural organic compound with a complex chemical structure. It is classified as a 3β -sterol, a pentacyclic triterpenoid, and a member of the phytosterol group.^[1] Its structure is derived from a hydride of a 5α -ergostane.^[1]

Chemical Identifiers:

- IUPAC Name: (3 β ,4 α ,5 α ,9 β)-4,14-Dimethyl-9,19-cycloergost-24(28)-en-3-ol[2]
- Chemical Formula: C₃₀H₅₀O[3]
- CAS Number: 469-39-6[3]

A two-dimensional representation of the chemical structure of **cycloeucalenol** is provided below:

cycloeucalenol



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References

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